

Safe Handling and Disposal of 3-(Bromomethyl)benzamide: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)benzamide

Cat. No.: B1330484

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent compounds such as **3-(Bromomethyl)benzamide**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	3-(Bromomethyl)benzamide
CAS Number	509073-67-0
Molecular Formula	C ₈ H ₈ BrNO
Molecular Weight	214.06 g/mol
Hazard Statements	Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). [1] [2]
Signal Word	Warning [1]
Primary Hazards	Irritant [1]

Personal Protective Equipment (PPE)

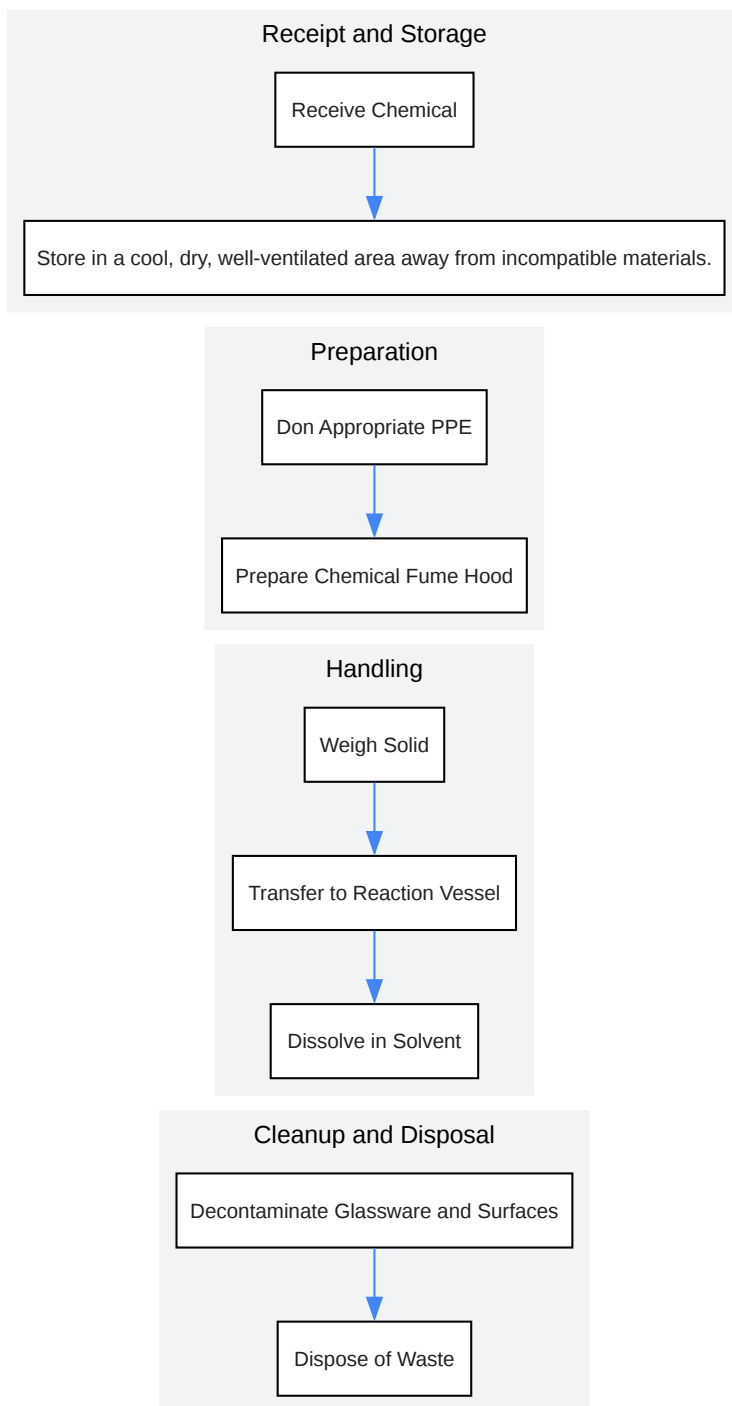
To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **3-(Bromomethyl)benzamide**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.[3]	Protects against dust particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron.[3]	Prevents skin contact with the chemical.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be necessary if ventilation is inadequate or dust is generated.[3][4]	Protects against inhalation of harmful dust and vapors.
Body Protection	A standard laboratory coat is mandatory. For larger quantities or splash risks, a chemical-resistant apron or suit is advised.[4]	Provides overall protection from contamination.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for the safe handling of **3-(Bromomethyl)benzamide** from receipt to disposal.

Workflow for Handling 3-(Bromomethyl)benzamide

[Click to download full resolution via product page](#)**Workflow for Handling 3-(Bromomethyl)benzamide**

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1][5]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Remove all potential ignition sources from the handling area.[1]
- Wear all required personal protective equipment as outlined in the table above.

2. Handling the Chemical:

- Weighing: To prevent the generation of airborne dust, handle **3-(Bromomethyl)benzamide** carefully.[1] Use a powder funnel or a creased piece of glossy weighing paper for transferring the solid.[6][7] For potent compounds, consider using a ventilated balance enclosure.[8][9]
- Transferring: If the solid is a limiting reagent, it should ideally be dispensed directly into the reaction vessel.[6][7] Any residue on the weighing boat should be rinsed into the vessel with the reaction solvent.[6][7]
- Dissolving: Add the solid to the solvent in small portions. If the dissolution is exothermic, allow the mixture to cool before adding more solid.

3. Storage:

- Store **3-(Bromomethyl)benzamide** in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed to prevent moisture absorption and contamination.[2][3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]

Disposal Plan: Managing Halogenated Waste

As a brominated organic compound, **3-(Bromomethyl)benzamide** and any materials contaminated with it must be disposed of as halogenated organic waste.

1. Waste Segregation:

- Collect all waste containing **3-(Bromomethyl)benzamide**, including unused product, reaction byproducts, and contaminated materials (e.g., gloves, weighing paper), in a designated, clearly labeled, and sealed container for halogenated organic waste.[2]
- Do not mix halogenated waste with non-halogenated organic waste or other waste streams. [2][3]

2. Container Management:

- Use a compatible container, such as a polyethylene carboy, for collecting liquid halogenated waste.[10]
- Keep waste containers closed except when adding waste.[11]
- Store waste containers in a designated, well-ventilated area, away from incompatible materials.[10]

3. Spill and Leak Procedures:

- Minor Spills: In the event of a small spill, carefully sweep or vacuum the material, avoiding dust creation, and place it into a labeled container for disposal.[3]
- Major Spills: For larger spills, evacuate the area and follow your institution's emergency procedures.[1][12]
- All materials used for spill cleanup must be disposed of as hazardous waste.[5][12]

4. Final Disposal:

- Arrange for the disposal of halogenated organic waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.[13] Halogenated organic wastes are typically incinerated at high temperatures in regulated hazardous waste incinerators.[2]

By adhering to these detailed safety and handling protocols, researchers can mitigate the risks associated with **3-(Bromomethyl)benzamide** and ensure a safe and compliant laboratory

environment. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) for the most current information.

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